

Application Notes and Protocols for Dyeing Cellulose Acetate with Disperse Red 50

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Compound of Interest

Compound Name: Disperse red 50

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Introduction

Cellulose acetate is a semi-synthetic polymer derived from cellulose. Its unique properties make it a valuable material in various scientific and industrial applications, including textiles, films, and filtration membranes. The ability to color cellulose acetate is crucial for many of these applications, for visualization, coding, and aesthetic purposes. Disperse dyes are a class of water-insoluble colorants that are effective for dyeing hydrophobic fibers like cellulose acetate. This document provides a detailed protocol for dyeing cellulose acetate with **Disperse Red 50**, a common disperse dye.

The dyeing of cellulose acetate with disperse dyes is a process of transferring the dye from an aqueous dispersion into the solid fiber.^[1] This process is influenced by several factors, including temperature, pH, and the presence of a dispersing agent. The dye molecules, which are non-ionic and have low water solubility, are held within the fiber's amorphous regions by Van der Waals forces and hydrogen bonds.^[1]

Materials and Equipment

- Cellulose acetate fabric or film
- Disperse Red 50**

- Dispersing agent (e.g., a lignin sulfonate-based or naphthalene sulfonate-based dispersant)
- Acetic acid (to adjust pH)
- Non-ionic detergent (for scouring and after-treatment)
- Laboratory-grade water
- Heating and stirring equipment (e.g., a laboratory dyeing machine, water bath with a stirrer)
- Beakers and graduated cylinders
- pH meter or pH indicator paper
- Thermometer
- Rinsing baths

Experimental Protocols

Pre-treatment (Scouring) of Cellulose Acetate

Before dyeing, it is essential to remove any oils, waxes, or other impurities from the cellulose acetate material that could hinder dye uptake.

- Prepare a scouring bath containing a non-ionic detergent.
- Immerse the cellulose acetate material in the scouring bath.
- Heat the bath to 60-70°C and maintain for 15-20 minutes with gentle agitation.
- Rinse the material thoroughly with warm water and then with cold water to remove all traces of the detergent.

Dye Bath Preparation and Dyeing Procedure

This protocol is based on a laboratory-scale exhaust dyeing method.

- Dye Dispersion Preparation:

- Weigh the required amount of **Disperse Red 50** powder.
- Create a paste by adding a small amount of tepid water and the dispersing agent to the dye powder.
- Gradually add more water to the paste while stirring to form a stable dispersion. Avoid using boiling water as it can negatively affect the dispersion.[2]
- Dye Bath Setup:
 - Fill the dyeing vessel with the required volume of water to achieve the desired liquor ratio.
 - Add the prepared dye dispersion to the dyebath.
 - Add the dispersing agent to the dyebath.
 - Adjust the pH of the dyebath to the desired acidic range using acetic acid.[1]
- Dyeing Process:
 - Immerse the pre-treated cellulose acetate material into the dyebath at a starting temperature of approximately 40-50°C.[2]
 - Gradually raise the temperature of the dyebath to the target dyeing temperature. For cellulose diacetate, the temperature should not exceed 85°C to avoid hydrolysis of the acetyl groups.[2]
 - Maintain the dyeing temperature for the specified duration with continuous gentle agitation to ensure even dyeing.
 - After the dyeing time has elapsed, cool the dyebath down to about 50-60°C before removing the dyed material.

After-treatment (Reduction Clearing)

After dyeing, it is crucial to remove any loose dye particles from the surface of the material to improve wash fastness and prevent color bleeding.

- Rinse the dyed material thoroughly with hot water and then cold water.
- Prepare an after-treatment bath containing a non-ionic detergent.
- Immerse the dyed material in the bath and heat to 50-60°C for 15-20 minutes.
- Rinse the material again with warm and cold water until the water runs clear.
- Dry the dyed cellulose acetate material at room temperature or in a low-temperature oven.

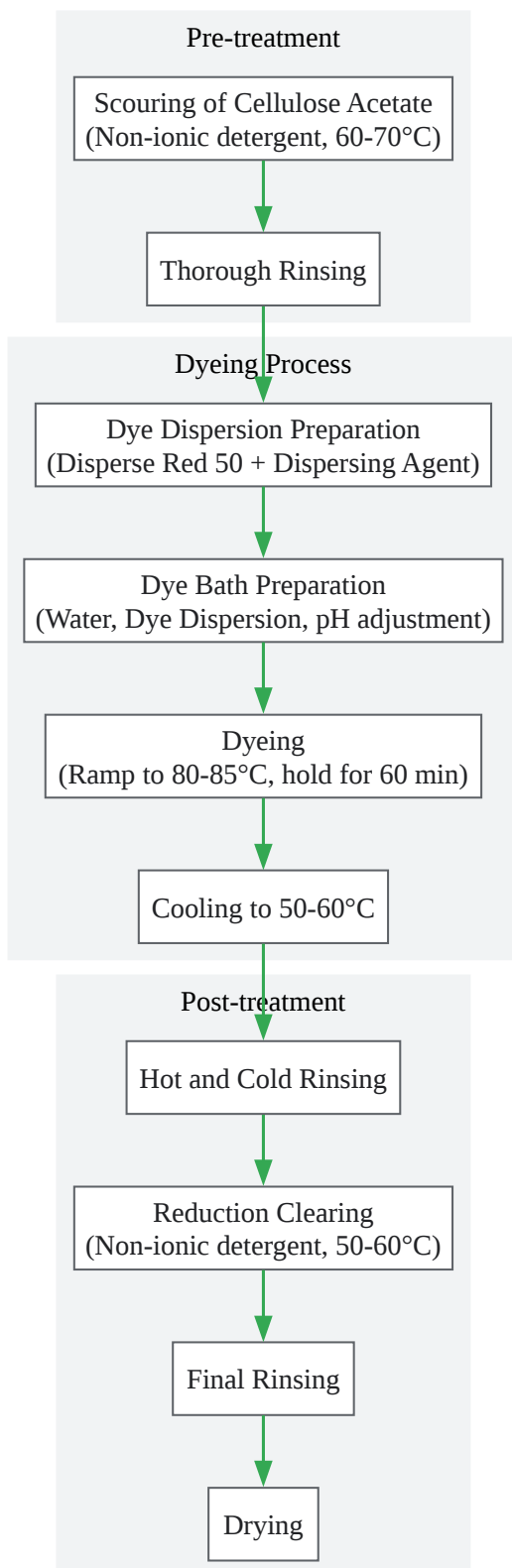
Quantitative Data Summary

The following table summarizes the key quantitative parameters for the dyeing protocol. These values are starting points and may require optimization depending on the specific cellulose acetate material and desired color depth.

Parameter	Recommended Value	Range	Rationale
Dye Concentration	1.0% o.w.f.*	0.5 - 2.0% o.w.f.	Determines the depth of the final color.
Liquor Ratio	1:50	1:30 - 1:100	The ratio of the weight of the liquid in the dyebath to the weight of the fabric. Affects dye exhaustion.
Dyeing Temperature	80-85°C	70 - 85°C	Optimal temperature for dye penetration into cellulose diacetate without causing fiber damage. [2]
Dyeing Time	60 minutes	45 - 90 minutes	Duration required for the dye to diffuse and fix within the fiber.
pH of Dyebath	4.5	4.0 - 5.5	An acidic pH is necessary for the stability of disperse dyes and to promote dye uptake by the fiber. [1]
Dispersing Agent	1.0 g/L	0.5 - 2.0 g/L	Essential for maintaining the dye in a fine, stable dispersion and preventing aggregation.

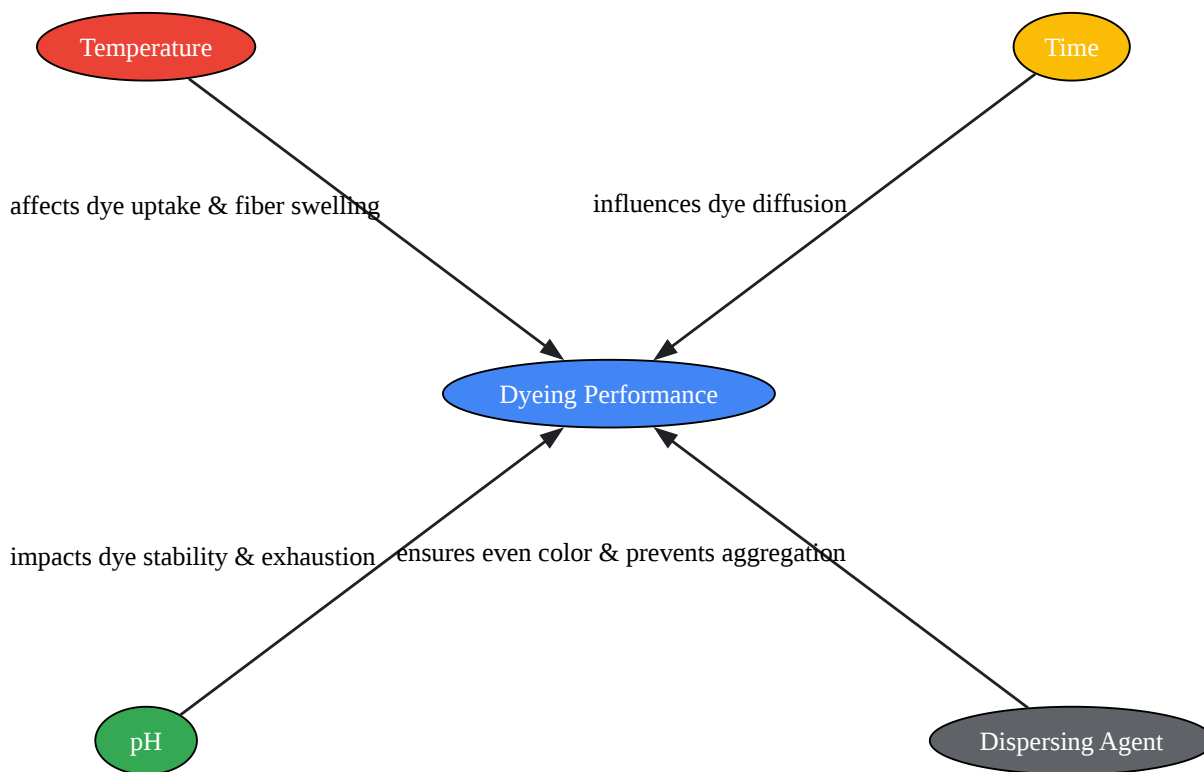
*o.w.f. = on the weight of the fiber

Visualizations



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Experimental workflow for dyeing cellulose acetate.



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Key parameters influencing the dyeing process.

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References

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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

Email: info@benchchem.com